

Application Notes & Protocols: Sulfabenz as a Reference Standard in Chromatographic Analysis of Sulfonamides

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Compound of Interest

Compound Name: Sulfabenz

Cat. No.: B111562

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Introduction

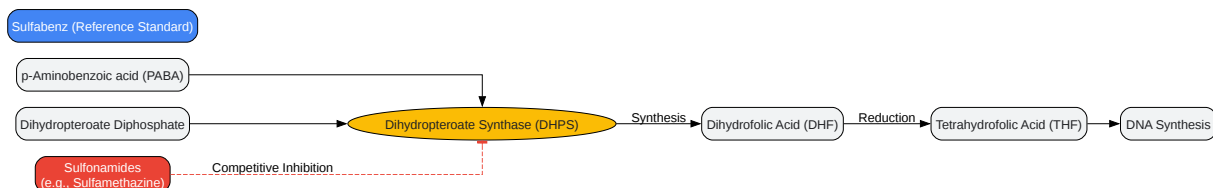
Sulfabenz, with the chemical name 4-amino-N-phenylbenzenesulfonamide, is a member of the sulfonamide class of compounds.[1][2] Due to its stable chemical structure and representative properties of the sulfonamide core, **Sulfabenz** is a suitable candidate for use as a reference standard in the chromatographic analysis of other sulfonamides. Reference standards are critical in analytical chemistry for the accurate identification and quantification of analytes. This document provides detailed application notes and protocols for utilizing **Sulfabenz** as a reference standard in the High-Performance Liquid Chromatography (HPLC) analysis of sulfonamides, with a specific focus on the quantification of sulfamethazine in veterinary drug residue analysis.

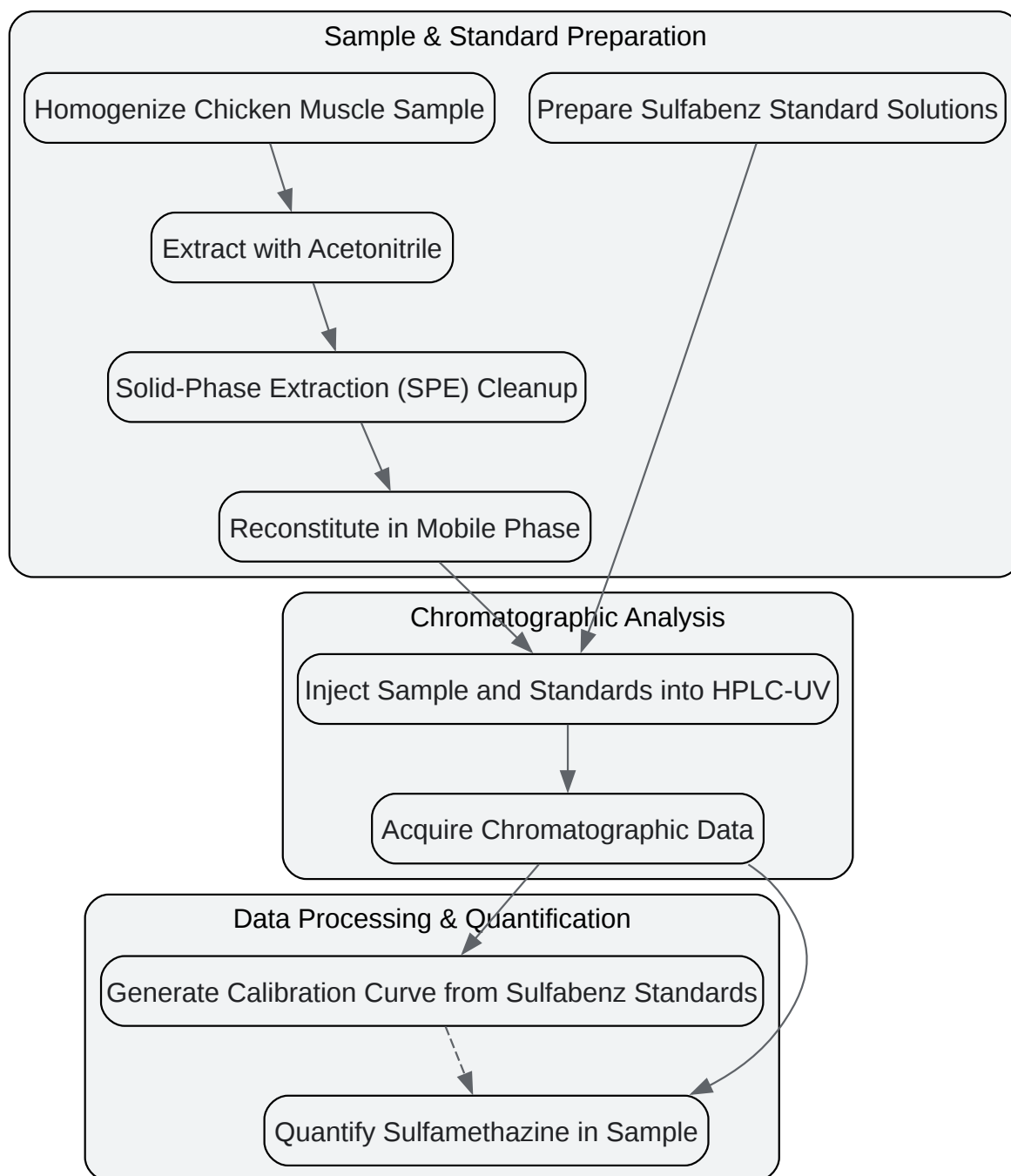
Chemical Properties of **Sulfabenz**:

Property	Value
IUPAC Name	4-amino-N-phenylbenzenesulfonamide
Synonyms	Sulfabenz
CAS Number	127-77-5[1][2]
Molecular Formula	C ₁₂ H ₁₂ N ₂ O ₂ S[1]
Molecular Weight	248.30 g/mol

Mechanism of Action of Sulfonamides

Sulfonamides act as antibacterial agents by competitively inhibiting the enzyme dihydropteroate synthase (DHPS), which is crucial for the synthesis of folic acid in bacteria. Folic acid is an essential nutrient for DNA synthesis and repair. By blocking its production, sulfonamides impede bacterial growth and replication. The following diagram illustrates this signaling pathway.





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References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
- 2. [rsc.org](https://www.rsc.org) [[rsc.org](https://www.rsc.org)]
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